

# An In-depth Technical Guide to 3-Cyanopyridine

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## Compound of Interest

Compound Name: 3-Cyanopyridine

Cat. No.: B1664610

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## Introduction

**3-Cyanopyridine**, also known by its IUPAC name pyridine-3-carbonitrile and its common synonym nicotinonitrile, is a versatile organic compound with the chemical formula  $C_6H_4N_2$ .<sup>[1]</sup> It consists of a pyridine ring substituted with a nitrile group at the 3-position.<sup>[1][2]</sup> This compound serves as a critical building block and intermediate in the synthesis of a wide array of pharmaceuticals and agrochemicals.<sup>[3][4][5]</sup> Its significance in the pharmaceutical industry is notably highlighted by its role as a precursor in the production of Niacinamide (Vitamin B3).<sup>[2]</sup> <sup>[6]</sup> This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and applications for researchers, scientists, and drug development professionals.

## Chemical Identity

| Identifier        | Value   |
|-------------------|---|
| CAS Number        | 100-54-9 <sup>[1][7]</sup>  |
| IUPAC Name        | pyridine-3-carbonitrile <sup>[7]</sup>  |
| Synonyms          | Nicotinonitrile, 3-Pyridinecarbonitrile, Nicotinic acid nitrile <sup>[7][8]</sup> |
| Molecular Formula | $C_6H_4N_2$ <sup>[1]</sup>  |
| Molecular Weight  | 104.11 g/mol <sup>[1][7]</sup>  |
| InChI Key         | GZPHSAQLYPIAIN-UHFFFAOYSA-N <sup>[7]</sup>  |
| SMILES            | <chem>C1=CC(=CN=C1)C#N</chem> <sup>[7]</sup>                                      |

## Physicochemical Properties

The physical and chemical properties of **3-cyanopyridine** are summarized in the table below. It is a colorless to light yellow solid at room temperature.[\[1\]](#)[\[9\]](#)

| Property       | Value  | Reference  |
|----------------|--|--|
| Appearance     | White to light yellow crystalline solid                  | <a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a> |
| Melting Point  | 48-52 °C   | <a href="#">[1]</a>  |
| Boiling Point  | 201-208 °C   | <a href="#">[1]</a> <a href="#">[11]</a>                     |
| Density        | 1.159 g/cm <sup>3</sup>                                  | <a href="#">[2]</a>  |
| Solubility     | Soluble in water (140 g/L), alcohol, ether, and benzene. | <a href="#">[7]</a> <a href="#">[10]</a>                     |
| Vapor Pressure | 0.296 mm Hg  | <a href="#">[2]</a>  |
| Flash Point    | 85 °C  | <a href="#">[10]</a>   |

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-cyanopyridine**.

| Spectrum Type       | Key Data Points  | Reference |
|---------------------|--|-----------|
| <sup>1</sup> H NMR  | (300 MHz, DMSO): Chemical shifts at $\delta$ 9.22, 9.03, 8.47, 7.81 ppm.                               | [12]      |
| <sup>13</sup> C NMR | (CDCl <sub>3</sub> ): Peaks observed at $\delta$ 116.3, 126.5, 134.0, 138.0, 138.4, 148.4 ppm.         | [13]      |
| IR Spectroscopy     | Characteristic absorption for C $\equiv$ N stretch.  | [7]       |
| Mass Spectrometry   | Molecular ion peak (M <sup>+</sup> ) at m/z 104.   | [7]       |
| UV Spectroscopy     | Max absorption (Cyclohexane): 265 nm (log $\epsilon$ = 3.35), 279 nm shoulder (log $\epsilon$ = 2.63). | [7]       |

## Synthesis of 3-Cyanopyridine

A common laboratory-scale synthesis of **3-cyanopyridine** involves the dehydration of nicotinamide using a strong dehydrating agent such as phosphorus pentoxide (P<sub>2</sub>O<sub>5</sub>).[\[11\]](#)

## Experimental Protocol: Dehydration of Nicotinamide

Materials:

- Nicotinamide (powered)
- Phosphorus pentoxide
- Ether or Acetone
- Dry 1-L round-bottom flask
- 10-mm i.d. tube
- 80-cm air condenser

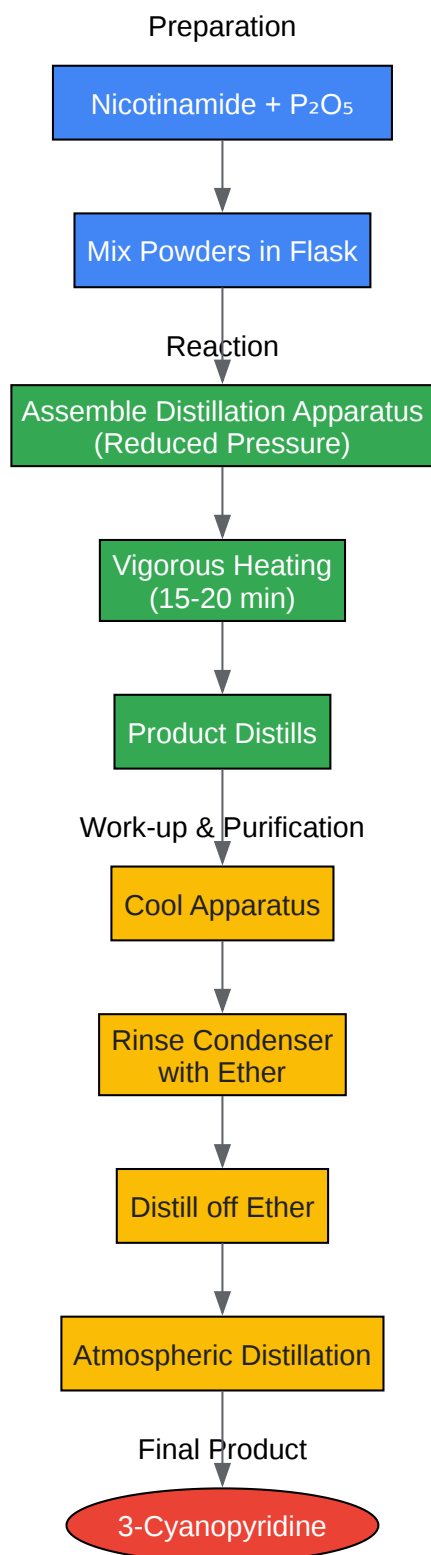
- 125-ml Claisen flask (receiver)
- Ice-salt bath
- High-temperature burner (e.g., Fisher or Meker type)
- Distillation apparatus

Procedure:

- In a dry 1-liter round-bottom flask, place 100 g (0.82 mole) of powdered nicotinamide and 100 g (0.70 mole) of phosphorus pentoxide.[\[11\]](#)
- Stopper the flask and shake thoroughly to mix the two powders.
- Connect the flask via a 10-mm inner diameter tube to an 80-cm air condenser arranged for distillation. Use a 125-ml Claisen flask immersed in an ice-salt bath as the receiver. It is important that the end of the condenser is not constricted to prevent clogging by the solid product.[\[11\]](#)
- Reduce the pressure inside the apparatus to 15–20 mm Hg.
- Heat the mixture with a large, free flame from a high-temperature burner. Move the flame around to melt the material as rapidly as possible.[\[11\]](#)
- Heat the mixture vigorously for 15–20 minutes, or until no more product distills over or the foam reaches the top of the flask.[\[11\]](#)
- Allow the apparatus to cool completely.
- Rinse the product out of the condenser and tube with ether. Acetone can also be used for better solubility.[\[11\]](#)
- Add the ether solution to the distillate collected in the receiver.
- Distill off the ether on a steam bath.

- Finally, distill the remaining product at atmospheric pressure using an air condenser. The **3-cyanopyridine** will boil at 205–208 °C.[\[11\]](#)
- The expected yield is 71–72 g (83–84%). The product should have a melting point of 50–51 °C.[\[11\]](#)

Note on Residue Removal: The residue in the reaction flask can be removed by carefully adding water, letting it stand overnight, and then washing it repeatedly with water.[\[11\]](#)



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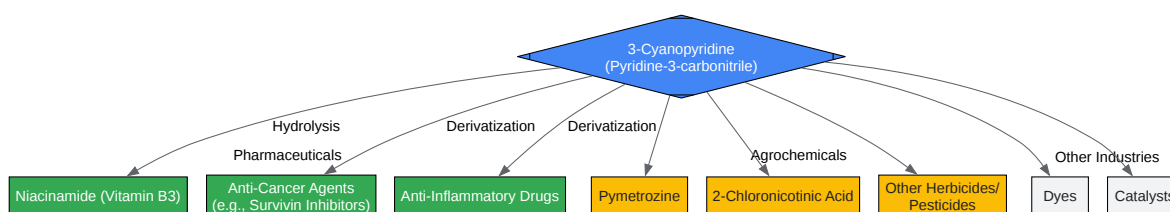
Caption: Workflow for the synthesis of **3-cyanopyridine**.

## Applications in Research and Drug Development

**3-Cyanopyridine** is a cornerstone intermediate in the pharmaceutical and agrochemical industries due to its versatile chemical reactivity.[3][6][14]

- **Pharmaceutical Intermediate:** It is a fundamental building block for a multitude of Active Pharmaceutical Ingredients (APIs).[6] Its most prominent use is as a precursor for Niacinamide (a form of Vitamin B3), which is essential for numerous metabolic processes in the human body.[2][6] The nitrile group can be hydrolyzed to an amide, forming nicotinamide.
- **Drug Discovery Scaffolding:** The pyridine ring and reactive nitrile group provide a scaffold for medicinal chemists to construct complex molecules. It is used in the synthesis of drugs targeting inflammatory conditions and various cancers.[5][14] For instance, novel **3-cyanopyridine** derivatives have been developed as inhibitors of survivin, a protein overexpressed in many cancer cells, leading to the induction of apoptosis.[15]
- **Agrochemical Synthesis:** In the agrochemical sector, **3-cyanopyridine** is used to produce pesticides and herbicides, such as Pymetrozine and 2-Chloronicotinic acid.[3][4]
- **Specialty Chemicals:** It also finds application in the manufacturing of specialty chemicals, dyes, and as a catalyst in certain organic reactions.[3]

The central role of **3-cyanopyridine** as an intermediate is depicted in the following diagram.



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Caption: Role of **3-Cyanopyridine** as a key chemical intermediate.

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